

Application Notes and Protocols for HPLC

Quantification of Acitretin in Plasma

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Compound of Interest

Compound Name: *Acitretin sodium*

Cat. No.: *B15541984*

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These application notes provide detailed protocols for the quantification of acitretin in plasma using two distinct High-Performance Liquid Chromatography (HPLC) methods: a highly sensitive Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method and a more widely accessible HPLC with Ultraviolet (UV) detection method. These protocols are intended for researchers, scientists, and drug development professionals.

Method 1: High-Sensitivity Quantification of Acitretin and its Metabolite Isoacitretin in Human Plasma by LC-MS/MS

This method provides a sensitive and specific approach for the simultaneous determination of acitretin and its metabolite, isoacitretin, in human plasma. The use of a deuterated internal standard ensures high accuracy and precision.

Experimental Protocol

1. Sample Preparation:

The extraction of acitretin and its metabolite from plasma is performed using a combination of protein precipitation and liquid-liquid extraction with a flash freezing technique to enhance recovery and sample cleanliness.[1][2]

- Materials:
 - Human plasma samples
 - Acitretin-d3 (internal standard)
 - Acetonitrile
 - Tert-butyl methyl ether (TBME)
- Procedure:
 - Thaw frozen plasma samples in an ice-water bath under red light to prevent photodegradation.[2]
 - Spike the plasma samples with the internal standard, acitretin-d3.
 - Perform protein precipitation by adding acetonitrile.
 - Follow with liquid-liquid extraction using TBME as the organic solvent.[2]
 - Employ a flash freezing technique to minimize sample loss during transfer and improve recovery.[2]
 - Evaporate the organic layer and reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

2. Chromatographic Conditions:

- HPLC System: A High-Performance Liquid Chromatography system coupled to a tandem mass spectrometer (LC-MS/MS).
- Column: Ascentis-RP amide column (4.6 × 150 mm, 5 µm).[1][2]

- Mobile Phase: An isocratic mobile phase consisting of 20 mM ammonium acetate buffer (pH 6.6 ±0.2) and acetonitrile in a ratio of 5:95 (v/v).[2]
- Flow Rate: 0.7 mL/min.[2]
- Injection Volume: 25 µL.[2]
- Autosampler Temperature: 5°C.[2]

3. Mass Spectrometric Detection:

- Ionization Mode: Electrospray Ionization (ESI) in negative mode.[1][2]
- Detection Mode: Multiple Reaction Monitoring (MRM).[1][2]
- Mass Transitions:
 - Acitretin: m/z 325.4 → 266.3[1][2]
 - Isoacitretin: m/z 325.2 → 266.1[1][2]
 - Acitretin-d3 (IS): m/z 328.3 → 266.3[1][2]

Quantitative Data Summary

Parameter	Acitretin	Isoacitretin	Reference
Linearity Range	1.025 - 753.217 ng/mL	0.394 - 289.234 ng/mL	[1][2]
Lower Limit of Quantification (LLOQ)	1.025 ng/mL	0.394 ng/mL	[1][2]
Intra-day Precision (%CV)	< 8.1%	< 13.8%	[1][2]
Inter-day Precision (%CV)	< 8.1%	< 13.8%	[1][2]
Accuracy	±7.0%	±10.6%	[1][2]

Experimental Workflow



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LC-MS/MS Workflow for Acitretin Quantification

Method 2: Simultaneous Determination of Acitretin and Etretinate in Plasma by HPLC-UV

This method is suitable for the simultaneous quantification of acitretin and its parent drug, etretinate, using a standard HPLC system with UV detection.

Experimental Protocol

1. Sample Preparation:

This protocol utilizes a straightforward liquid-liquid extraction procedure for sample clean-up.

- Materials:
 - Plasma samples or calibrators
 - Retinyl acetate (internal standard)
 - Acetonitrile
 - Butanol
 - Dipotassium hydrogen phosphate (K_2HPO_4)
- Procedure:

- Mix plasma samples or calibrators with acetonitrile and the internal standard, retinyl acetate.[3][4][5]
- Add a mixture of butanol and acetonitrile (1:1 v/v) and K_2HPO_4 . [3][4][5]
- Vortex the mixture to ensure thorough mixing and extraction.
- Centrifuge the samples to separate the layers.
- Inject an aliquot of the supernatant directly into the HPLC system.[3][4]

2. Chromatographic Conditions:

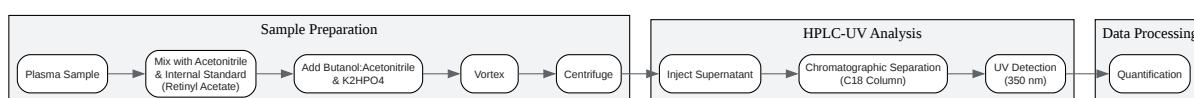
- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reversed-phase column.[3][4]
- Mobile Phase: Specific composition not detailed in the provided abstract, but would typically consist of a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol.
- Flow Rate: Not specified.
- Injection Volume: 30 μ L.[3][4]
- Detection: UV detection at 350 nm.[3][4]

Quantitative Data Summary

Parameter	Acitretin	Etretinate	Reference
Linearity Range	Up to 500 ng/mL ($R^2 = 0.9937$)	Up to 500 ng/mL ($R^2 = 0.9923$)	[3][4]
Lower Limit of Quantification (LLOQ)	2 ng/mL	Not Specified	[3][4]
Within-run Precision (%CV)	4.4 - 15.8%	Not Specified	[3][4]
Between-run Precision (%CV)	3.3 - 17.4%	Not Specified	[3][4]
Accuracy	89.5 - 113.5%	Not Specified	[3][4]
Extraction Recovery	75.1 - 91.5%	Not Specified	[3][4]

Note on Stability: Acitretin and etretinate concentrations can decrease significantly (26.0-66.5%) when stored at room temperature for 24 hours under light exposure.[3][4] Therefore, samples should be protected from light and stored appropriately.

Experimental Workflow



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HPLC-UV Workflow for Acitretin Quantification

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